

Imeglimin hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: *Imeglimin hydrochloride*

Cat. No.: *B608073*

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Imeglimin Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Imeglimin hydrochloride**. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the integrity of your experiments.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected degradation of Imeglimin hydrochloride in solution.	The solution was exposed to basic or oxidative conditions.	Prepare fresh solutions daily. Avoid contact with strong oxidizing agents and basic solutions. Use deaerated solvents if possible. [1] [2]
Inconsistent analytical results (e.g., varying peak areas in HPLC).	Improper storage of the solid compound or solution, leading to degradation.	Store solid Imeglimin hydrochloride in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage, -20°C is recommended; for short-term, 2-8°C is suitable. [3] Protect from light.
Formation of unknown peaks in chromatograms.	Degradation of Imeglimin hydrochloride due to stress factors.	Review the handling and storage procedures. The compound is known to degrade under oxidative and basic conditions, forming degradation products. [1] Consider performing a forced degradation study to identify potential degradants under your specific experimental conditions.
Physical changes in the solid powder (e.g., discoloration, clumping).	Exposure to moisture or incompatible substances.	Store in a desiccator or a controlled humidity environment. Ensure the container is tightly closed. [4] [5] Avoid storage near strong oxidizing/reducing agents, or strong acids/alkalis. [3]

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Imeglimin hydrochloride**?

A1: For long-term storage, it is recommended to store **Imeglimin hydrochloride** powder at -20°C for up to 3 years.[6] For short-term storage, 2-8°C is acceptable.[3] The compound should be kept in a tightly closed container in a dry and well-ventilated place, away from sources of ignition and incompatible substances such as strong oxidizing agents.[3][4]

Q2: How stable is **Imeglimin hydrochloride** in different solvents?

A2: While specific stability data in various solvents is limited in publicly available literature, solutions should generally be prepared fresh for each experiment to minimize degradation. If storage of solutions is necessary, it is recommended to store them at -80°C for up to 1 year.[6] The stability in a particular solvent will depend on the nature of the solvent and the storage conditions.

Q3: What are the known degradation pathways for **Imeglimin hydrochloride**?

A3: Forced degradation studies have shown that **Imeglimin hydrochloride** is susceptible to degradation under basic and oxidative conditions.[1] It is relatively stable under acidic, thermal, and photolytic stress.[1] The degradation can lead to the formation of specific degradation products.[1]

Q4: What are the major degradation products of **Imeglimin hydrochloride**?

A4: Studies have identified degradation products under specific stress conditions. For instance, under oxidative and basic stress conditions, two new degradation products, DP1 (m/z 160.2) and DP2 (m/z 118.0) respectively, have been reported.[1]

Q5: Are there any specific handling precautions I should take when working with **Imeglimin hydrochloride**?

A5: Yes, it is important to avoid contact with skin, eyes, and clothing.[4] Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[3][4] Avoid creating dust when handling the powder.[7] Wash hands thoroughly after handling.[4]

Stability Data Summary

The following tables summarize the stability of **Imeglimin hydrochloride** under various stress conditions as reported in forced degradation studies.

Table 1: Summary of **Imeglimin Hydrochloride** Stability under Forced Degradation Conditions

Stress Condition	Observation	Reference
Acidic Hydrolysis	Stable with minimal degradation.	[1]
Basic Hydrolysis	Significant degradation observed at elevated temperatures.	[1]
Oxidative	Significant degradation observed at room temperature.	[1]
Thermal	Stable with minimal degradation.	[1]
Photolytic	Stable with minimal degradation.	[1]

Note: The level of degradation can be dependent on the specific experimental conditions (e.g., temperature, duration of exposure, and concentration of the stressor).

Experimental Protocols

Protocol 1: Forced Degradation Study of **Imeglimin Hydrochloride**

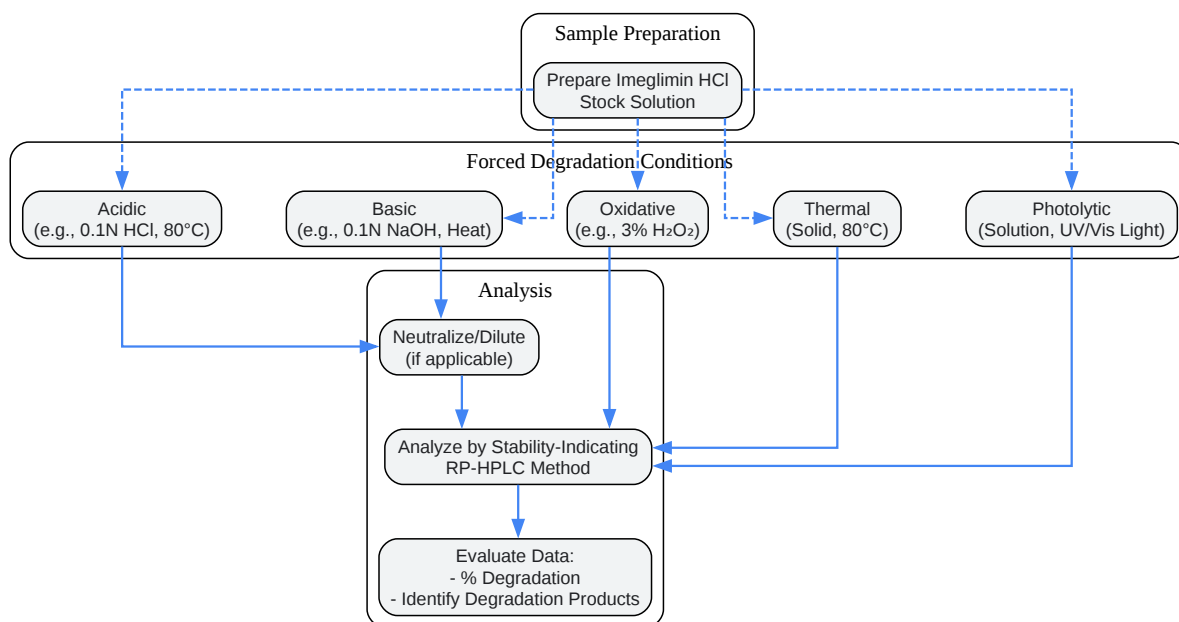
This protocol outlines a general procedure for conducting a forced degradation study to evaluate the stability of **Imeglimin hydrochloride** under various stress conditions.

- **Preparation of Stock Solution:** Prepare a stock solution of **Imeglimin hydrochloride** in a suitable solvent (e.g., methanol or a mixture of buffer and methanol) at a known concentration (e.g., 1 mg/mL).
- **Acidic Degradation:** To an aliquot of the stock solution, add an equal volume of an acidic solution (e.g., 0.1 N HCl). Reflux the mixture for a specified period (e.g., 1 hour at 80°C).[8]

Cool the solution and neutralize it with a suitable base (e.g., 0.1 N NaOH) before analysis.

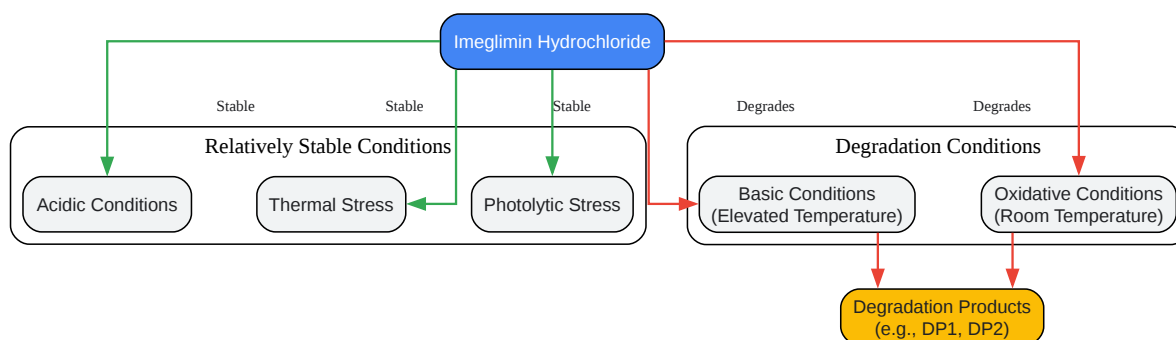
- **Basic Degradation:** To an aliquot of the stock solution, add an equal volume of a basic solution (e.g., 0.1 N NaOH). Heat the mixture at a specified temperature for a set time. Cool the solution and neutralize it with a suitable acid before analysis.
- **Oxidative Degradation:** To an aliquot of the stock solution, add an equal volume of an oxidizing agent (e.g., 3% H₂O₂). Keep the solution at room temperature for a specified duration.
- **Thermal Degradation:** Expose the solid powder of **Imeglimin hydrochloride** to a high temperature (e.g., 80°C) for an extended period (e.g., 48 hours).[8] After exposure, dissolve the powder in a suitable solvent for analysis.
- **Photolytic Degradation:** Expose a solution of **Imeglimin hydrochloride** to UV or visible light for a defined period. A control sample should be kept in the dark under the same conditions.
- **Analysis:** Analyze all the stressed samples and a control (unstressed) sample using a stability-indicating analytical method, such as RP-HPLC, to determine the extent of degradation and identify any degradation products.[2]

Visualizations



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Caption: Experimental workflow for a forced degradation study of **Imeglimin hydrochloride**.



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Caption: Conceptual stability and degradation pathways of **Imeglimin hydrochloride**.

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